

Onalespib temozolomide combination synergistic index

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Onalespib

CAS No.: 912999-49-6

Cat. No.: S538093

[Get Quote](#)

Synergistic Index & Anti-Tumor Efficacy

Metric	Experimental Model / Cell Line	Result / Value	Significance / Combination Index (CI)
Combination Index (CI)	Glioma cell lines (unspecified) [1]	CI = 0.11 - 0.7 [1] [2]	Strong synergism (CI < 1 indicates synergy; lower value = stronger effect)
In Vitro Cell Viability	Glioma cell lines & patient-derived glioma-initiating cells (GSCs) [1]	Significant reduction vs. single agents [1]	Enhanced anti-proliferative effect
In Vivo Survival (Zebrafish)	Orthotopic zebrafish glioma model [1]	Significant extension vs. single agent or control [1]	Reduced tumor burden and prolonged survival
In Vivo Survival (Mouse)	Patient-derived GSC xenograft in NOD/SCID mice [1]	Significant improvement vs. vehicle or single agent [1]	Potent activity in clinically relevant model

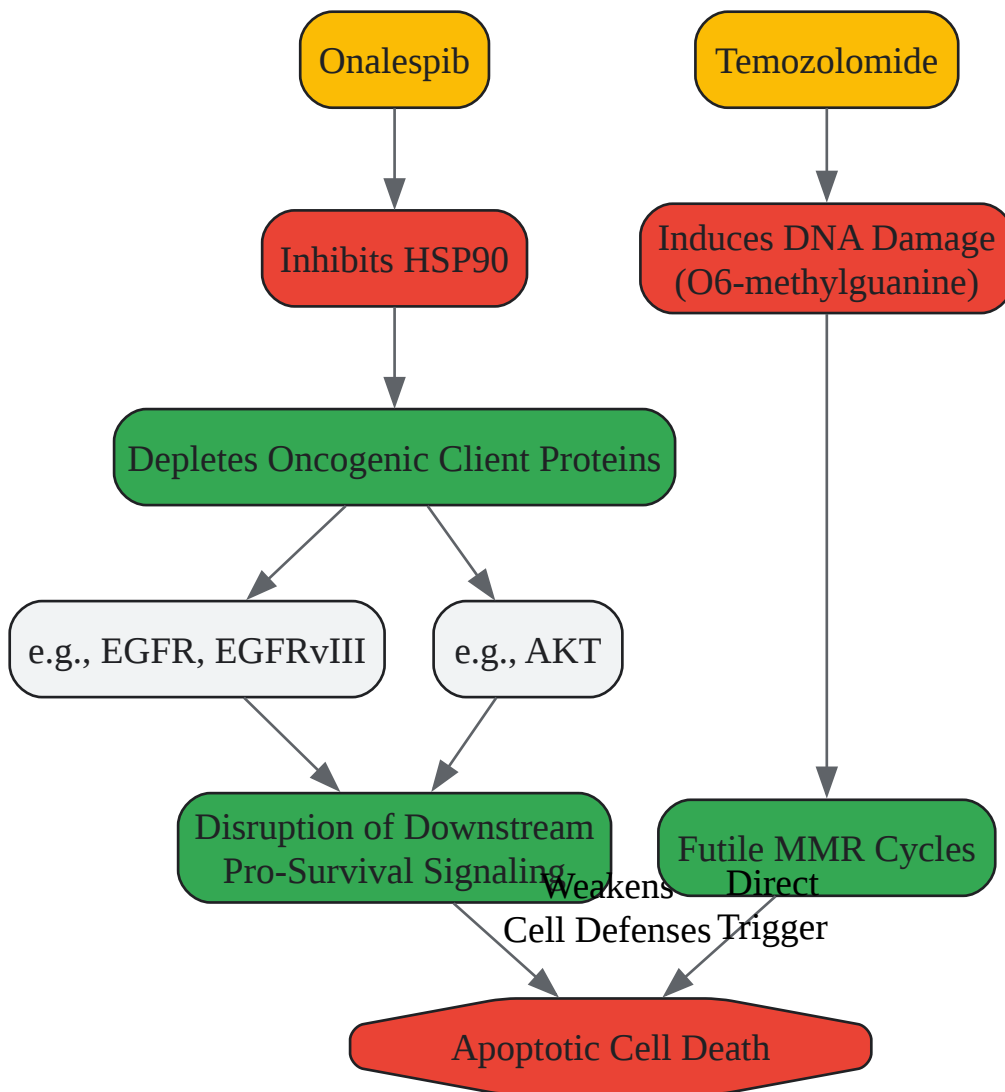
Experimental Methodology Overview

The key findings are primarily derived from a foundational 2017 study published in *Clinical Cancer Research* [1]. Here are the essential experimental details:

- **Cell Models:** The study used established human glioma cell lines (LN229, A172, U251HF) and several **patient-derived glioma-initiating cell (GSC)** lines (e.g., GSC2, GSC20, GSC11), which are crucial for modeling tumor heterogeneity and therapy resistance [1].
- **Drug Sensitivity Assay:** Cell viability was measured using the **WST-1 assay** after exposure to vehicle, **onalespib** alone, TMZ alone, or the combination for 24-96 hours [1].
- **Synergy Calculation:** The **Combination Index (CI)** was calculated using Compusyn software, where a $CI < 1$ indicates synergy, $CI = 1$ indicates an additive effect, and $CI > 1$ indicates antagonism [1].
- **In Vivo Validation:** Efficacy was confirmed in two animal models:
 - **Zebrafish xenograft model:** Used for rapid, preliminary screening [1].
 - **Mouse orthotopic xenograft model:** Mice were implanted with aggressive, patient-derived GSCs to test the combination in a more clinically relevant setting [1].

Mechanism of Action & Rationale for Synergy

The synergistic effect arises from the complementary mechanisms of the two drugs, with **Onalespib** simultaneously disrupting multiple survival pathways that glioma cells depend on.



[Click to download full resolution via product page](#)

The diagram above illustrates how **Onalespib** creates a "synthetic lethal" environment by weakening the cancer cell's defenses, making it exceptionally vulnerable to TMZ-induced DNA damage.

Key Research Implications

- **Overcoming Resistance:** This combination is a promising strategy to counteract the **heterogeneity and adaptive resistance** of malignant gliomas by targeting multiple oncogenic pathways simultaneously rather than a single target [1] [3].
- **Blood-Brain Barrier Penetration:** A critical advantage of **Onalespib** is its demonstrated ability to effectively cross the blood-brain barrier, a major hurdle for many CNS-targeted therapies [1] [3].

- **Therapeutic Potential:** The data provides a strong rationale for the further clinical development of this combination against aggressive brain tumors like glioblastoma [1] [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Efficacy of Onalespib a Long-acting Second Generation ... [pmc.ncbi.nlm.nih.gov]
2. Efficacy of Onalespib a Long-acting Second Generation ... [academia.edu]
3. Targeting HSP90 in malignant gliomas: onalespib as a ... [pmc.ncbi.nlm.nih.gov]
4. Efficacy of Onalespib, a Long-Acting Second ... - PubMed [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Onalespib temozolomide combination synergistic index].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b538093#onalespib-temozolomide-combination-synergistic-index>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com